

# Quinazoline-6-carbaldehyde CAS number and supplier information

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## Compound of Interest

Compound Name: Quinazoline-6-carbaldehyde

Cat. No.: B1322219

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## Quinazoline-6-carbaldehyde: A Technical Guide for Researchers

CAS Number: 439811-22-0

This technical guide provides an in-depth overview of **Quinazoline-6-carbaldehyde**, a heterocyclic aromatic compound of interest to researchers in medicinal chemistry and drug development. Due to the limited availability of specific experimental data for **Quinazoline-6-carbaldehyde**, this document also includes representative information and protocols from closely related quinazoline derivatives to serve as a practical reference.

## Chemical and Physical Properties

**Quinazoline-6-carbaldehyde** belongs to the quinazoline family, a class of compounds known for their broad range of biological activities.<sup>[1][2]</sup> The core structure consists of a benzene ring fused to a pyrimidine ring. The aldehyde group at the 6-position offers a reactive site for further chemical modifications, making it a valuable intermediate in the synthesis of more complex molecules.<sup>[3]</sup>

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O	General Chemical Knowledge
Molecular Weight	158.16 g/mol	General Chemical Knowledge
Appearance	Likely a solid	Inferred from related compounds
Solubility	Expected to be soluble in organic solvents like DMSO and DMF	Inferred from related compounds

## Supplier Information

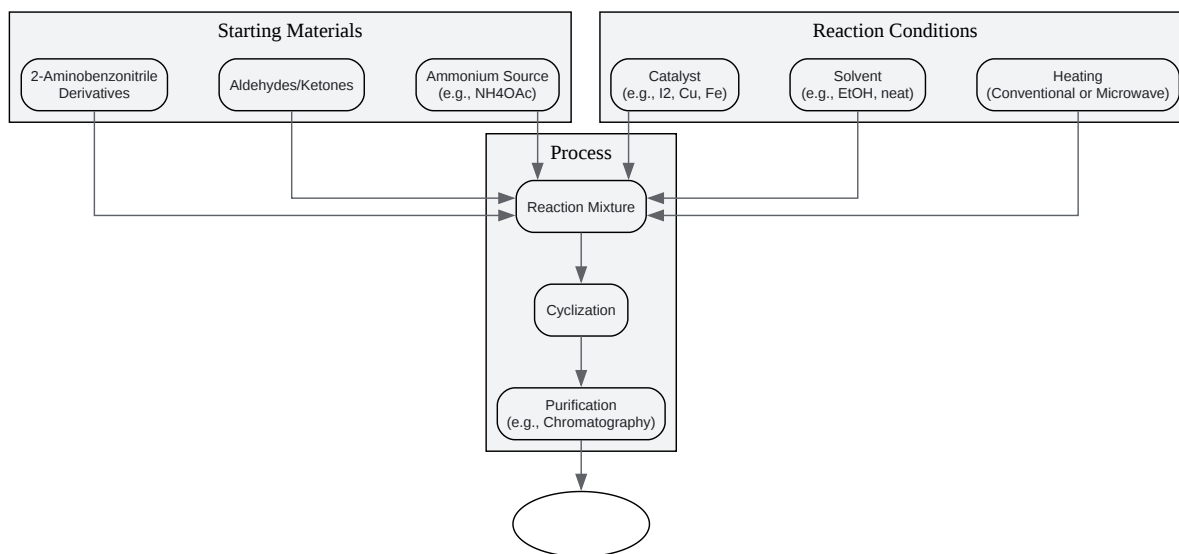
**Quinazoline-6-carbaldehyde** is available from various chemical suppliers catering to the research and development sector.

Supplier	Website	Notes
BLD Pharm	bldpharm.com	Availability and pricing may vary.
ChemicalBook	chemicalbook.com	Lists multiple suppliers in China.

## Synthesis of Quinazoline Derivatives: A General Overview

While a specific, detailed protocol for the synthesis of **Quinazoline-6-carbaldehyde** is not readily available in the reviewed literature, numerous methods exist for the synthesis of the quinazoline core. These methods can be adapted for the synthesis of specific derivatives. Common strategies include microwave-assisted synthesis, metal-catalyzed reactions, and multi-component reactions.<sup>[4][5][6]</sup>

Below is a generalized workflow for the synthesis of quinazoline derivatives, which could be conceptually applied for the synthesis of **Quinazoline-6-carbaldehyde** or its precursors.



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A generalized workflow for the synthesis of substituted quinazolines.

## Experimental Protocols (Representative Examples)

The following protocols are generalized from methods used for the synthesis and biological evaluation of various quinazoline derivatives and should be adapted and optimized for **Quinazoline-6-carbaldehyde**.

### Representative Synthesis of a Quinazoline Derivative (Microwave-Assisted)

This protocol is a representative example of a one-pot, three-component synthesis of a quinazoline derivative.<sup>[5]</sup>

#### Materials:

- Substituted 2-aminobenzophenone
- Aromatic aldehyde
- Ammonium acetate
- Ethanol (optional, for solvent-based reactions)

#### Procedure:

- In a microwave-safe vessel, combine the 2-aminobenzophenone (1 mmol), aromatic aldehyde (1 mmol), and ammonium acetate (1.5 mmol).
- If performing a solvent-based reaction, add a minimal amount of ethanol. For solvent-free conditions, proceed without a solvent.
- Seal the vessel and place it in a microwave reactor.
- Irradiate the mixture at a suitable temperature (e.g., 100-150°C) for a specified time (e.g., 10-30 minutes).
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- If a precipitate forms, filter the solid and wash with cold ethanol.
- If no precipitate forms, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate).
- Characterize the final product using spectroscopic methods ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, MS).

## In Vitro Cytotoxicity Assay (MTT Assay)

This protocol describes a common method for evaluating the cytotoxic effects of compounds on cancer cell lines, a frequent application for novel quinazoline derivatives.[\[7\]](#)

#### Materials:

- Human cancer cell lines (e.g., MCF-7, A549)
- Complete growth medium (e.g., DMEM with 10% FBS)
- Phosphate-buffered saline (PBS)
- Trypsin-EDTA
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well microplates
- Test compound (**Quinazoline-6-carbaldehyde**) dissolved in DMSO

#### Procedure:

- Culture the cancer cells in complete growth medium in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- Harvest the cells using trypsin-EDTA and perform a cell count.
- Seed the cells into 96-well plates at a density of approximately 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- Prepare serial dilutions of the test compound in the growth medium. The final DMSO concentration should be kept below 0.5%.
- Remove the old medium from the wells and add 100 µL of the medium containing the test compound at various concentrations. Include a vehicle control (medium with DMSO) and a positive control (a known cytotoxic agent).

- Incubate the plates for 48-72 hours.
- After the incubation period, add 20  $\mu$ L of MTT solution to each well and incubate for another 4 hours.
- Carefully remove the medium and add 150  $\mu$ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability for each concentration and determine the IC<sub>50</sub> value (the concentration of the compound that inhibits cell growth by 50%).

## Biological Activities of Quinazoline Derivatives

The quinazoline scaffold is a "privileged structure" in medicinal chemistry, with derivatives exhibiting a wide array of biological activities.[8][9][10] While specific biological data for **Quinazoline-6-carbaldehyde** is scarce in the public domain, the broader class of quinazolines has been extensively studied for various therapeutic applications.

Table of Reported Biological Activities for Quinazoline Derivatives:

Biological Activity	Therapeutic Area	References
Anticancer	Oncology	[7][11][12][13]
Anti-inflammatory	Inflammation	[1]
Antimicrobial	Infectious Diseases	[14]
Antiviral	Infectious Diseases	[4]
Antihypertensive	Cardiovascular	[6]
Anticonvulsant	Neurology	[1]

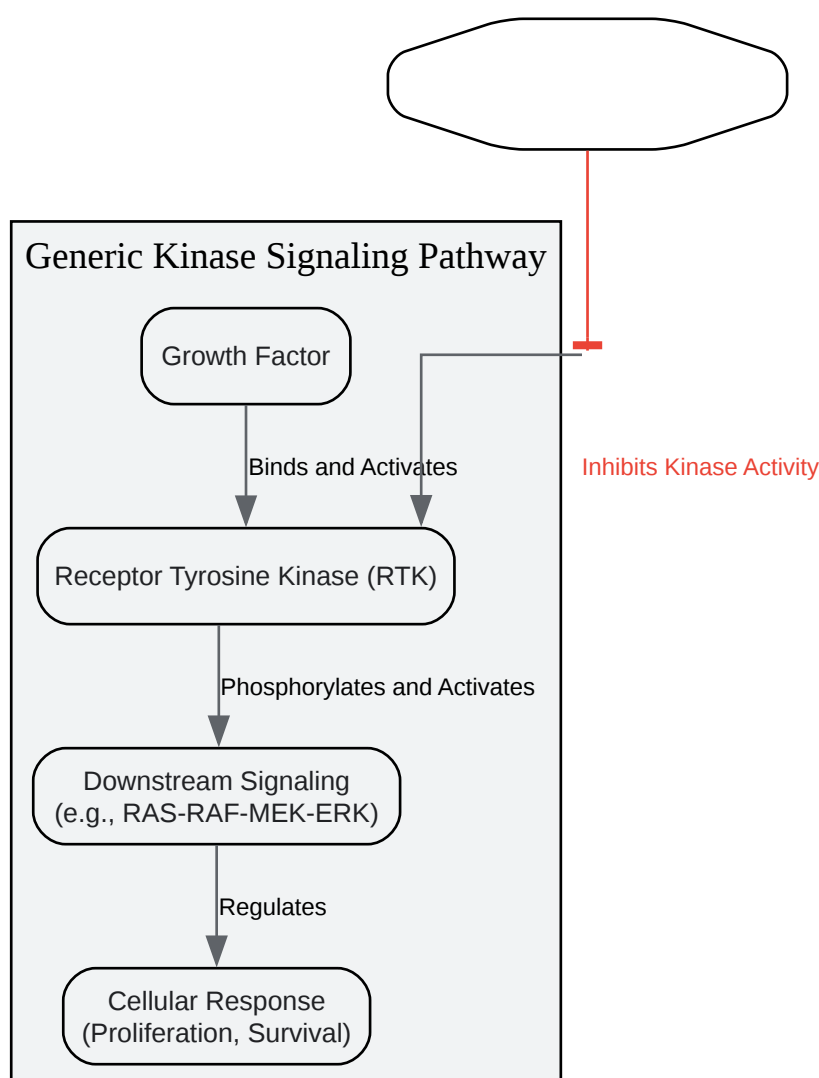
The biological activity of a specific quinazoline derivative is highly dependent on the nature and position of its substituents. The aldehyde group at the 6-position of **Quinazoline-6-**

**carbaldehyde** provides a handle for the synthesis of a diverse library of compounds for screening and development.[4]

## Signaling Pathways and Mechanisms of Action (General for Quinazoline Derivatives)

Many biologically active quinazoline derivatives exert their effects by interacting with specific molecular targets, often within cellular signaling pathways. A prominent example is the inhibition of protein kinases, which are crucial regulators of cell growth, proliferation, and survival.

Below is a simplified representation of a generic kinase inhibition pathway, a common mechanism of action for many anticancer quinazoline-based drugs.



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Simplified diagram of kinase inhibition by a quinazoline derivative.

## Conclusion

**Quinazoline-6-carbaldehyde** is a valuable chemical intermediate for the synthesis of novel compounds with potential therapeutic applications. While specific biological data for this compound is limited, the rich chemistry and diverse biological activities of the broader quinazoline class make it an attractive scaffold for further investigation. The experimental protocols and general information provided in this guide serve as a starting point for researchers interested in exploring the potential of **Quinazoline-6-carbaldehyde** and its derivatives in drug discovery and development.

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